

# Chemical Identification and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octane-d18

Cat. No.: B101539

[Get Quote](#)

**Octane-d18** is the fully deuterated isotopologue of n-octane. Its physical and chemical properties are summarized in the table below.

| Property          | Value   |
|-------------------|---|
| Chemical Name     | n-Octane-d18  |
| Synonyms          | Perdeuteriooctane, Octadecadeuteriooctane   |
| CAS Number        | 17252-77-6  |
| EC Number         | 241-285-3   |
| Molecular Formula | C <sub>8</sub> D <sub>18</sub> or CD <sub>3</sub> (CD <sub>2</sub> ) <sub>6</sub> CD <sub>3</sub> |
| Molecular Weight  | 132.34 g/mol [1][2][3][4][5]  |
| Appearance        | Colorless liquid[3]   |
| Boiling Point     | 125-127 °C[1][2][6]   |
| Melting Point     | -57 °C[1][2][6]   |
| Flash Point       | 13 °C (55.4 °F) - closed cup[2][6][7]   |
| Density           | 0.815 g/mL at 25 °C[1][2][6][7]   |
| Explosive Limits  | 0.34 - 6.3 %[1][2][6]   |
| Isotopic Purity   | >98 atom % D[1][2][6]   |
| Solubility        | Insoluble in water.[3]  |

## Hazard Identification and Classification

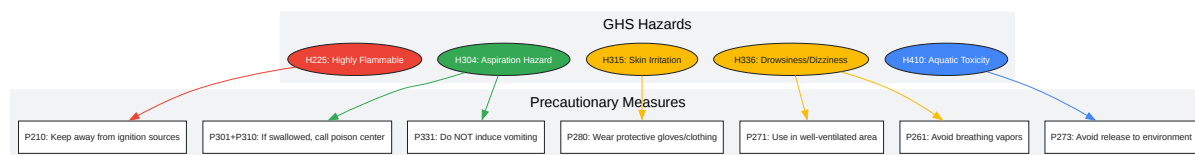
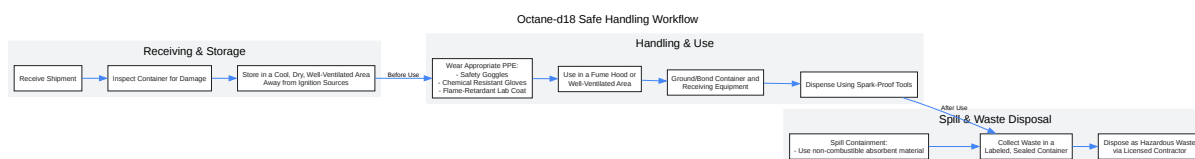
**Octane-d18** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The hazard pictograms and statements are crucial for understanding the risks associated with this chemical.

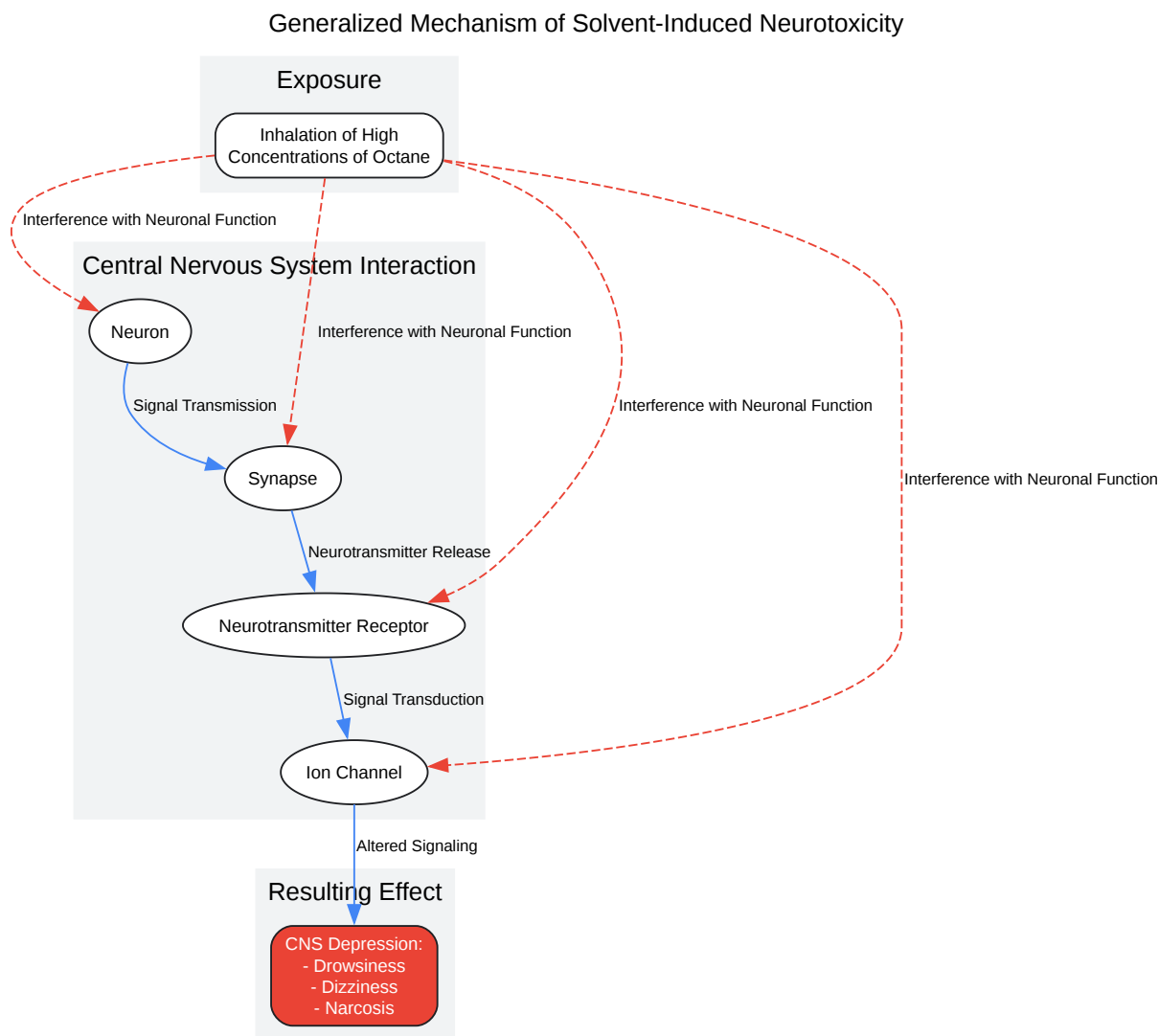
| GHS Hazard Pictograms   | GHS Hazard Statements   |
|-------------------------|---|
| GHS02: Flame            | H225: Highly flammable liquid and vapor. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>            |
| GHS07: Exclamation Mark | H315: Causes skin irritation. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>   |
|                         | H336: May cause drowsiness or dizziness. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>            |
| GHS08: Health Hazard    | H304: May be fatal if swallowed and enters airways. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> |
| GHS09: Environment      | H410: Very toxic to aquatic life with long lasting effects. <a href="#">[2]</a> <a href="#">[8]</a>                                 |

Signal Word: Danger[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)

## Safe Handling and Storage

Proper handling and storage of **Octane-d18** are critical to ensure safety in the laboratory. The following diagram illustrates the recommended workflow.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. siesascs.edu.in [siesascs.edu.in]
- 2. uniube.br [uniube.br]
- 3. scimed.co.uk [scimed.co.uk]
- 4. store.astm.org [store.astm.org]
- 5. lcslaboratory.com [lcslaboratory.com]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. Closed Cup Flash Point Test Method: An Overview - zeal [zealinstruments.com]
- To cite this document: BenchChem. [Chemical Identification and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101539#octane-d18-safety-data-sheet-and-handling]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)